

# 4-Propyl-4-heptanol: A Comprehensive Safety and Hazard Profile

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## Compound of Interest

Compound Name: 4-Propyl-4-heptanol

Cat. No.: B1594163

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **4-Propyl-4-heptanol** (CAS No. 2198-72-3). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely in a laboratory setting. This document summarizes key safety data, outlines experimental methodologies for hazard assessment, and provides visual aids to understand the logical frameworks of safety protocols.

## Chemical Identification and Physical Properties

**4-Propyl-4-heptanol** is a tertiary alcohol. Its identification details and key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	[1][2][3]
Molecular Weight	158.28 g/mol	[1][2][3]
CAS Number	2198-72-3	[1][2][3]
Appearance	Colorless liquid	[4]
Boiling Point	191 °C at 760 mmHg	[2][4]
Flash Point	81.1 °C	[4]
Density	0.828 g/cm <sup>3</sup>	[4]
Vapor Pressure	0.142 mmHg at 25°C	[4]
Refractive Index	1.434	[4]

## GHS Hazard Classification and Precautionary Statements

Based on available data, **4-Propyl-4-heptanol** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

### GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Source:[1]

### GHS Pictogram



### Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation.[1]
H319	Causes serious eye irritation. [1]	
H335	May cause respiratory irritation.[1]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P264	Wash skin thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
P302+P352	IF ON SKIN: Wash with plenty of water.[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.[1]	

P337+P313	If eye irritation persists: Get medical advice/attention.[1]
P362+P364	Take off contaminated clothing and wash it before reuse.[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

## Toxicological Information

Acute toxicity data for **4-Propyl-4-heptanol** is limited. However, data from a structurally similar compound can provide an estimate of its toxicological profile. A key study on a related substance showed an acute oral LD50 greater than 2000 mg/kg bw and an acute dermal LD50 greater than 2009 mg/kg bw, leading to its non-classification for acute toxicity.[5]

Route	Species	Value	Classification	Reference
Oral LD50	Rat	> 2000 mg/kg bw (structurally similar substance)	Not Classified	[5]
Dermal LD50	Rat	> 2009 mg/kg bw (structurally similar substance)	Not Classified	[5]
Inhalation LC50	-	No data available. A data waiver is often applied for this route when oral and dermal data are available.[5]	-	

## Reactivity and Stability

**4-Propyl-4-heptanol** is a stable tertiary alcohol under normal laboratory conditions. However, like other alcohols, it can react with certain classes of chemicals.

- **Oxidizing Agents:** As a tertiary alcohol, **4-Propyl-4-heptanol** is resistant to oxidation under mild conditions.[6][7] Strong oxidizing agents under forcing conditions may cause decomposition.
- **Acids:** Alcohols can undergo dehydration in the presence of strong acids to form alkenes. They can also react with strong acids in substitution reactions.
- **Bases:** Alcohols are generally unreactive with bases, but can be deprotonated by very strong bases to form alkoxides.
- **Incompatible Materials:** Keep away from strong oxidizing agents, acids, and acid anhydrides. [8]

## Handling and Storage

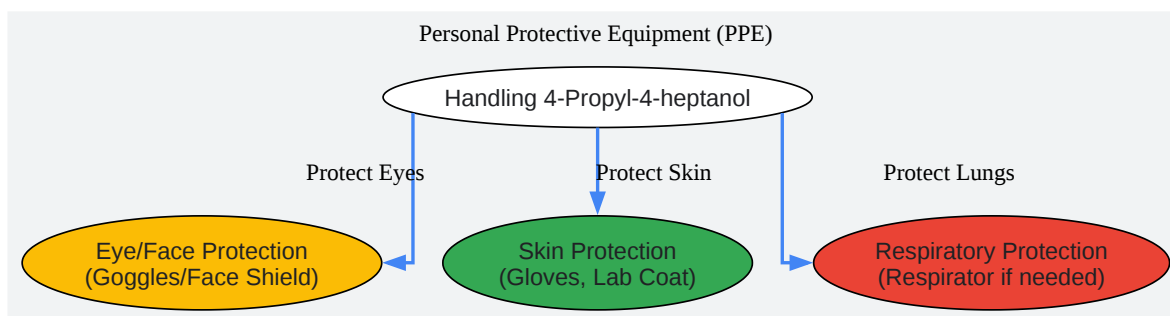
Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- **Handling:** Handle in a well-ventilated place.[4] Wear suitable protective clothing, including gloves and eye/face protection.[1] Avoid contact with skin and eyes.[4] Avoid formation of dust and aerosols. Use non-sparking tools.[4] Prevent fire caused by electrostatic discharge.[4]
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.[4] Store apart from foodstuff containers or incompatible materials.[4]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-Propyl-4-heptanol**:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber) and a laboratory coat.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.



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Caption: Recommended Personal Protective Equipment for handling **4-Propyl-4-heptanol**.

## First-Aid Measures

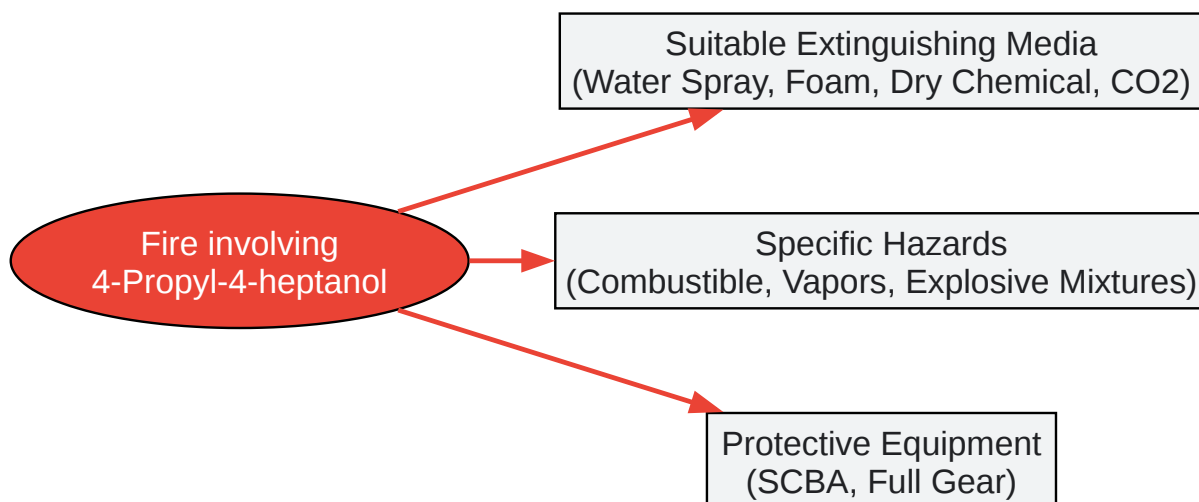
In case of exposure, follow these first-aid measures:

- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs: Get medical advice/attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.

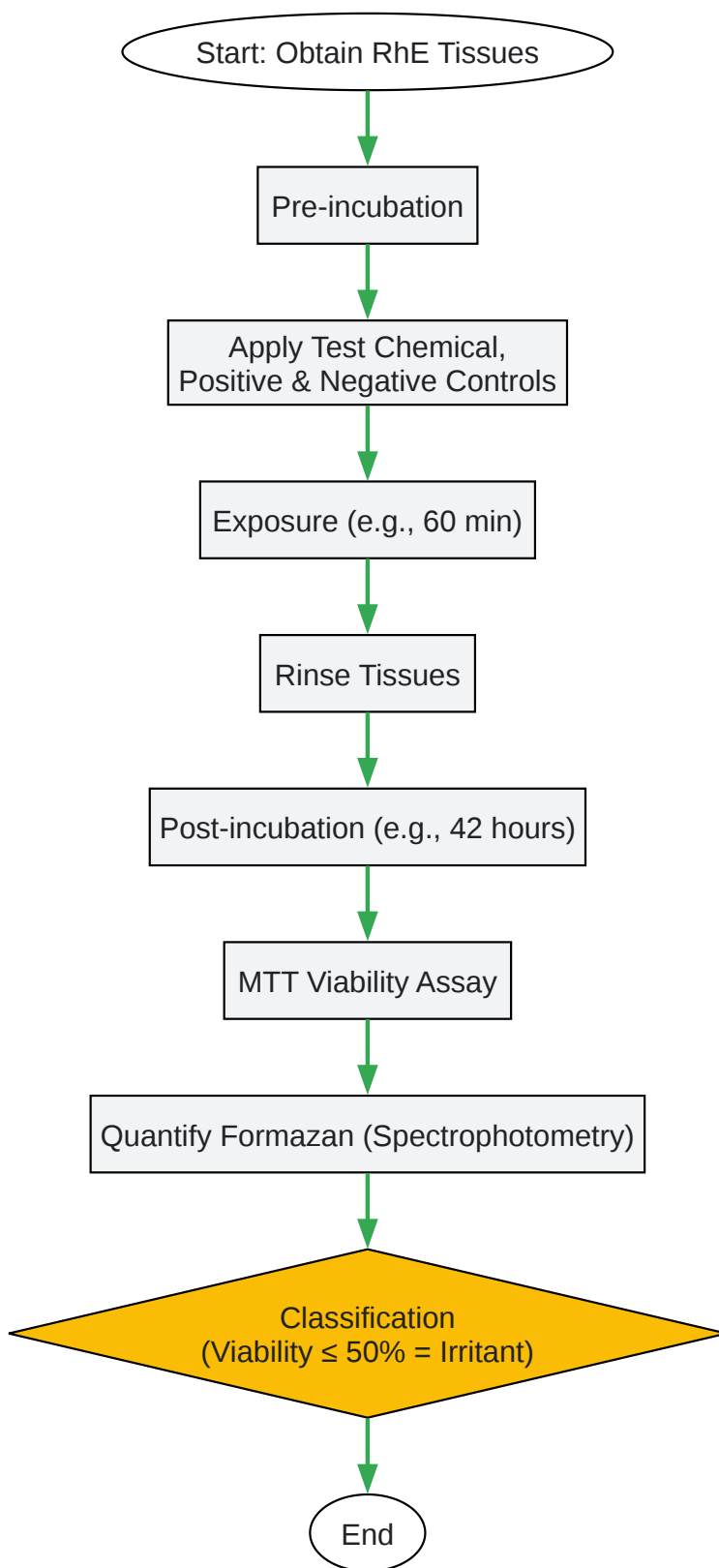
## Fire-Fighting Measures

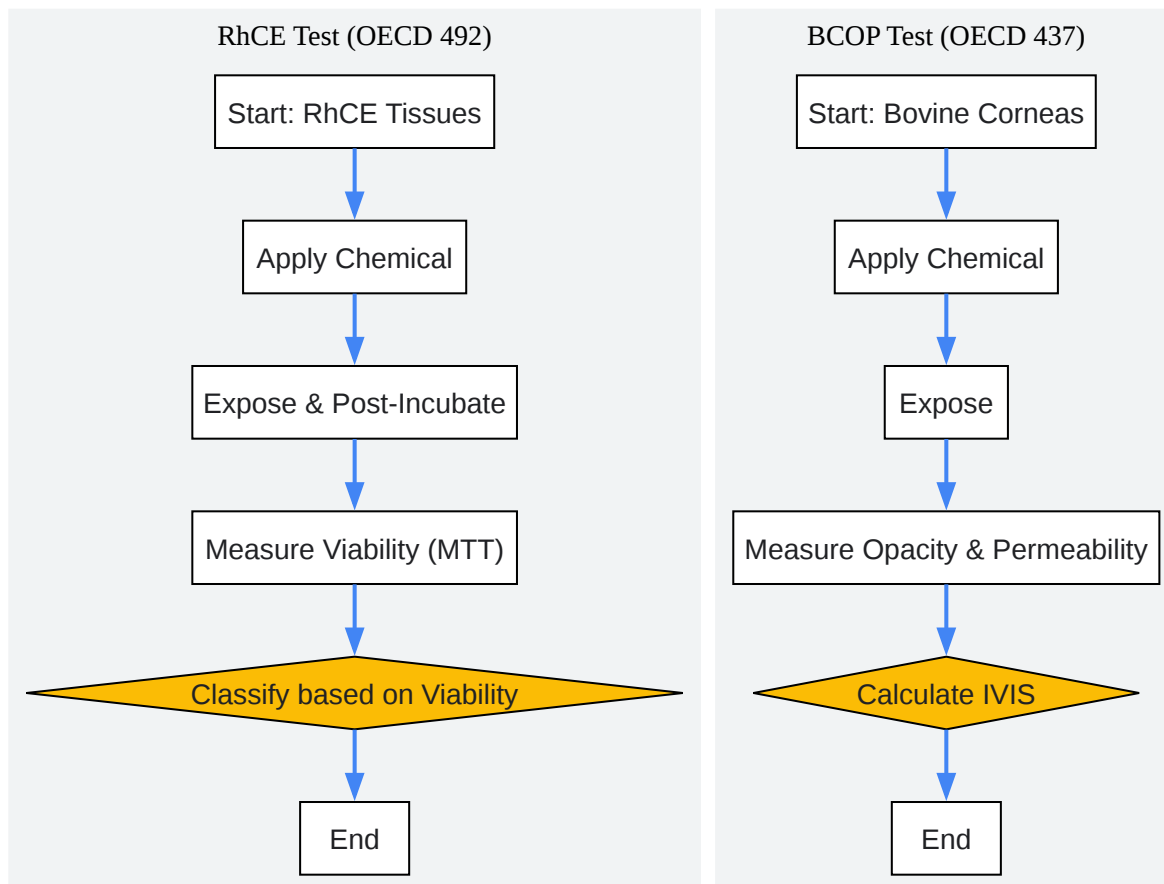
**4-Propyl-4-heptanol** has a flash point of 81.1 °C, making it a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may spread along floors.[8] Forms explosive mixtures with air on intense heating.[8]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.









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## References

- 1. 4-Propyl-4-heptanol | C<sub>10</sub>H<sub>22</sub>O | CID 137476 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 4-Heptanol, 4-propyl- [webbook.nist.gov]
- 3. 4-Heptanol, 4-propyl- | CAS#:2198-72-3 | Chemsrce [chemsrc.com]
- 4. echemi.com [echemi.com]
- 5. ECHA CHEM [chem.echa.europa.eu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. youtube.com [youtube.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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